

Application Notes and Protocols for Isopropyl Trioleyl Titanate in Polyolefin Formulations

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Compound of Interest

Compound Name: *Isopropyl trioleyl titanate*

CAS No.: 136144-62-2

Cat. No.: B1147831

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Introduction: A Paradigm Shift in Polyolefin Compounding

For researchers and product developers in the polymer industry, the pursuit of enhanced performance in polyolefin-based materials is a constant endeavor. The incorporation of inorganic fillers such as calcium carbonate, talc, and kaolin is a widely adopted strategy to improve mechanical properties and reduce costs.[1] However, the inherent incompatibility between the hydrophilic surfaces of these fillers and the hydrophobic nature of polyolefin matrices often leads to suboptimal performance. This is where the strategic application of organometallic coupling agents, specifically **Isopropyl Trioleyl Titanate**, offers a transformative solution.

Isopropyl trioleyl titanate, a monoalkoxy titanate coupling agent, acts as a molecular bridge at the interface between the inorganic filler and the polyolefin matrix.[2] Its unique chemical structure allows it to chemically bond to the filler surface while the long organic chains entangle with the polymer, creating a robust and durable composite.[3] This guide provides a comprehensive overview of the applications of **isopropyl trioleyl titanate** in polyolefin

formulations, complete with detailed application notes, experimental protocols, and an in-depth look at its mechanism of action.

Chemical and Physical Properties of Isopropyl Trioleyl Titanate

Isopropyl trioleyl titanate, also known by trade names such as Ken-React® KR® TTS, is a viscous liquid with a distinctive wine-red to reddish-brown color.^[4]^[5] Its key properties are summarized in the table below.

Property	Value
CAS Number	136144-62-2 ^[6]
Molecular Formula	C ₅₇ H ₁₀₆ O ₇ Ti ^[5]
Molecular Weight	951.32 g/mol ^[5]
Appearance	Wine-red viscous liquid ^[5]
Solubility	Soluble in organic solvents ^[5]

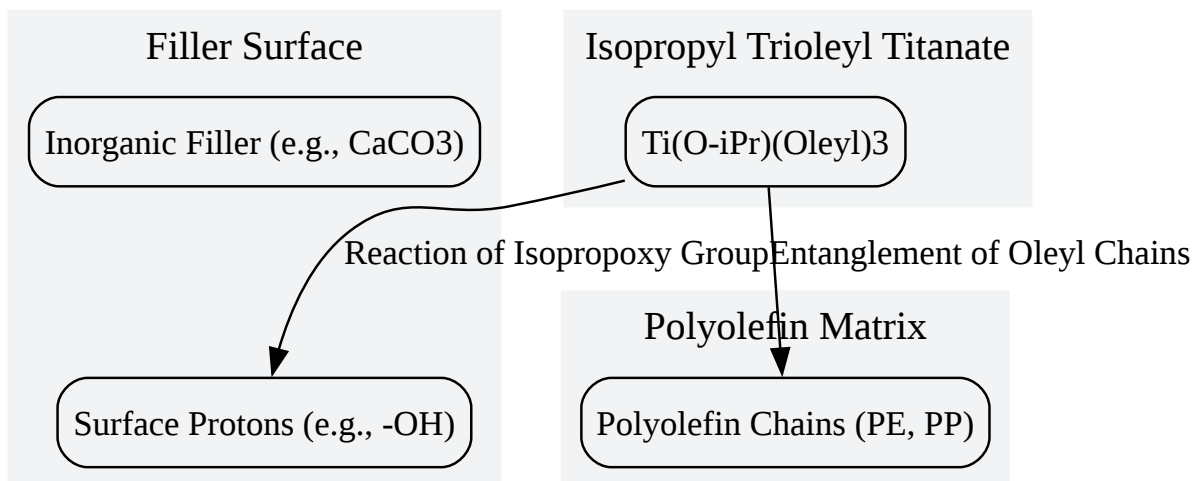
Mechanism of Action: The Molecular Bridge

The efficacy of **isopropyl trioleyl titanate** lies in its bifunctional nature. The molecule consists of a central titanium atom bonded to an isopropoxy group and three oleyl groups.^[6] The mechanism of action can be understood as a two-step process:

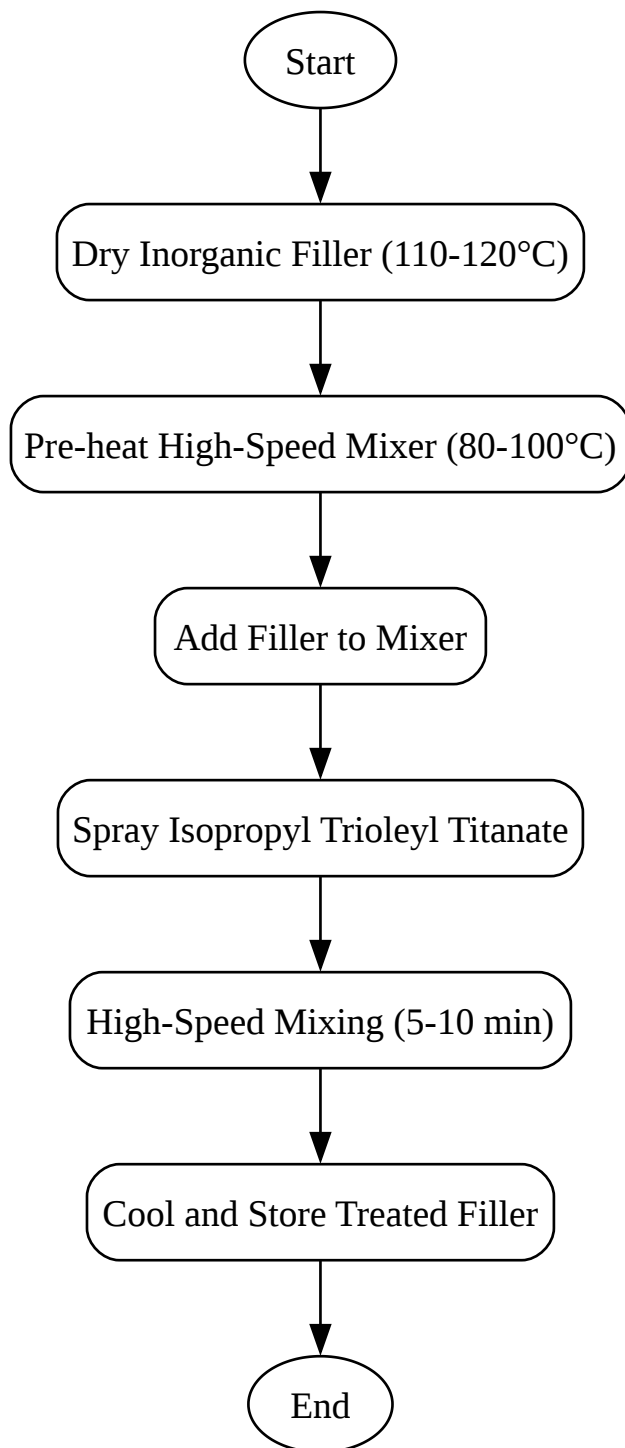
- **Reaction with the Filler Surface:** The isopropoxy group of the titanate reacts with protons on the surface of the inorganic filler, such as hydroxyl groups or adsorbed water. This reaction forms a chemical bond between the titanium atom and the filler, creating a monomolecular layer of the coupling agent on the filler's surface.^[2] This process effectively transforms the hydrophilic filler surface into a hydrophobic, organophilic one.
- **Interaction with the Polyolefin Matrix:** The three long, oleyl chains are compatible with and entangle within the polyolefin matrix (e.g., polyethylene or polypropylene). This creates strong adhesion between the treated filler and the polymer, facilitating stress transfer from the polymer to the filler and improving the overall mechanical properties of the composite.

Diagram: Mechanism of Action of **Isopropyl Trioctyl Titanate**

Mechanism of Isopropyl Trioyleyl Titanate



Filler Surface Treatment Workflow

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